

"chemical and physical properties of 6-Methoxycyclodecan-1-one"

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Compound of Interest

Compound Name: 6-Methoxycyclodecan-1-one

Cat. No.: B15437964

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In-depth Technical Guide: 6-Methoxycyclodecan-1-one

Introduction

Following a comprehensive search of available scientific literature and chemical databases, it has been determined that specific chemical and physical property data, detailed experimental protocols, and established signaling pathways for the compound **6-Methoxycyclodecan-1-one** are not readily available in the public domain. The search yielded information on related but structurally distinct molecules, which are not directly applicable to the subject of this guide.

This document aims to provide a foundational understanding of the anticipated characteristics of **6-Methoxycyclodecan-1-one** based on general principles of organic chemistry and to outline the standard experimental methodologies that would be employed for its synthesis and characterization. This guide is intended for researchers, scientists, and drug development professionals who may be interested in the synthesis and evaluation of this novel compound.

Predicted Chemical and Physical Properties

While specific experimental data is unavailable, the properties of **6-Methoxycyclodecan-1-one** can be predicted based on its chemical structure.

Table 1: Predicted Physicochemical Properties of **6-Methoxycyclodecan-1-one**

Property	Predicted Value/Characteristic
Molecular Formula	C ₁₁ H ₂₀ O ₂
Molecular Weight	184.28 g/mol
Appearance	Likely a colorless to pale yellow oil or a low-melting solid
Boiling Point	Estimated to be in the range of 250-300 °C at atmospheric pressure
Melting Point	If solid, likely to be low
Solubility	Expected to be soluble in common organic solvents (e.g., ethanol, dichloromethane, acetone) and sparingly soluble in water
Density	Predicted to be slightly less than 1.0 g/mL

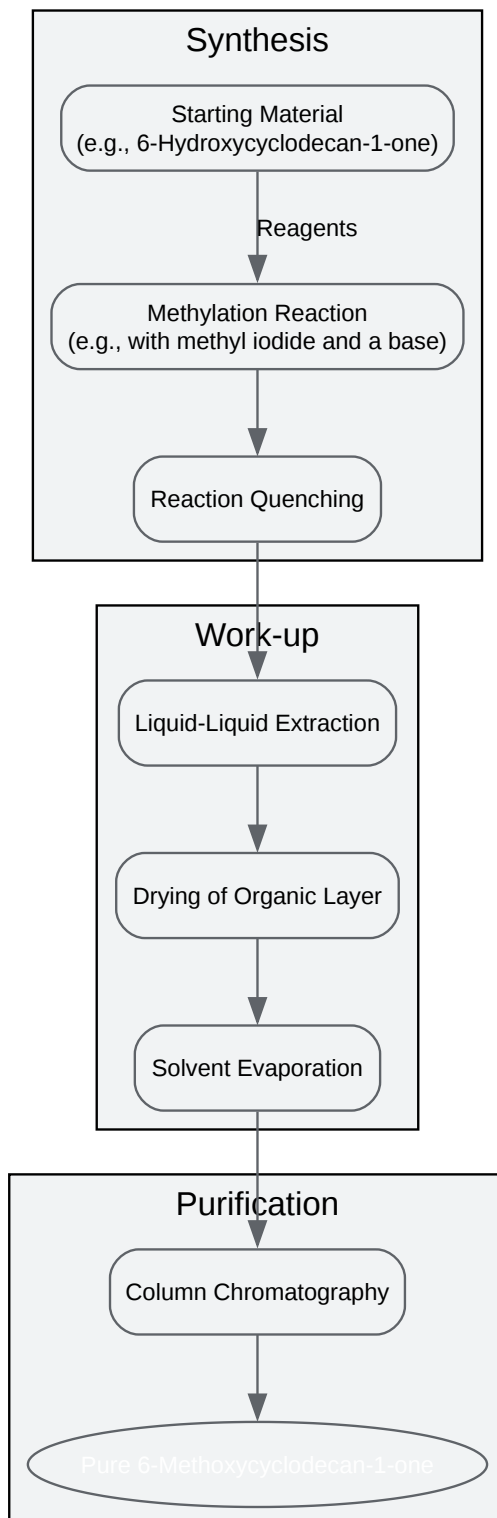
Standard Experimental Protocols for Synthesis and Characterization

The synthesis and characterization of **6-Methoxycyclodecan-1-one** would follow established organic chemistry methodologies.

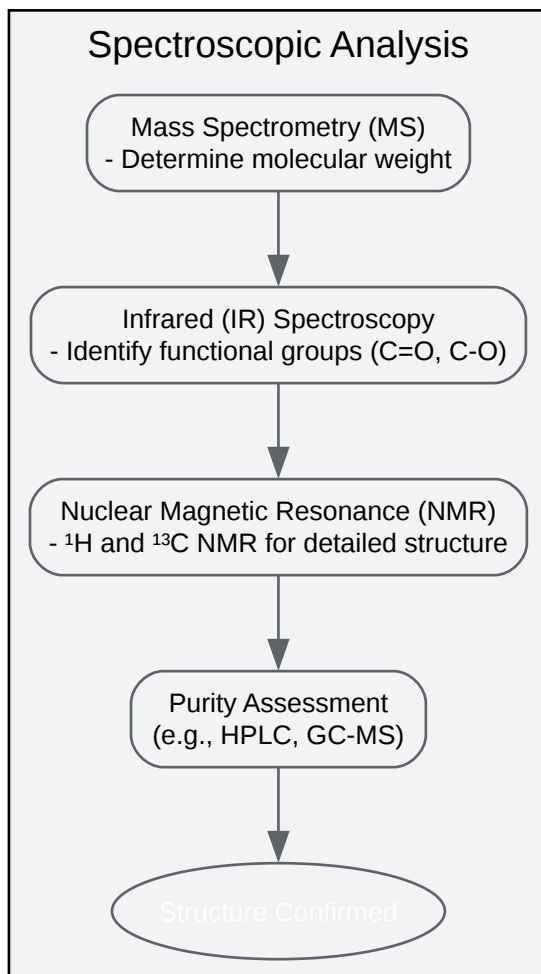
Synthesis Workflow

A potential synthetic route could involve the methoxy-functionalization of a cyclodecanone derivative. The following diagram illustrates a generalized workflow for such a synthesis and subsequent purification.

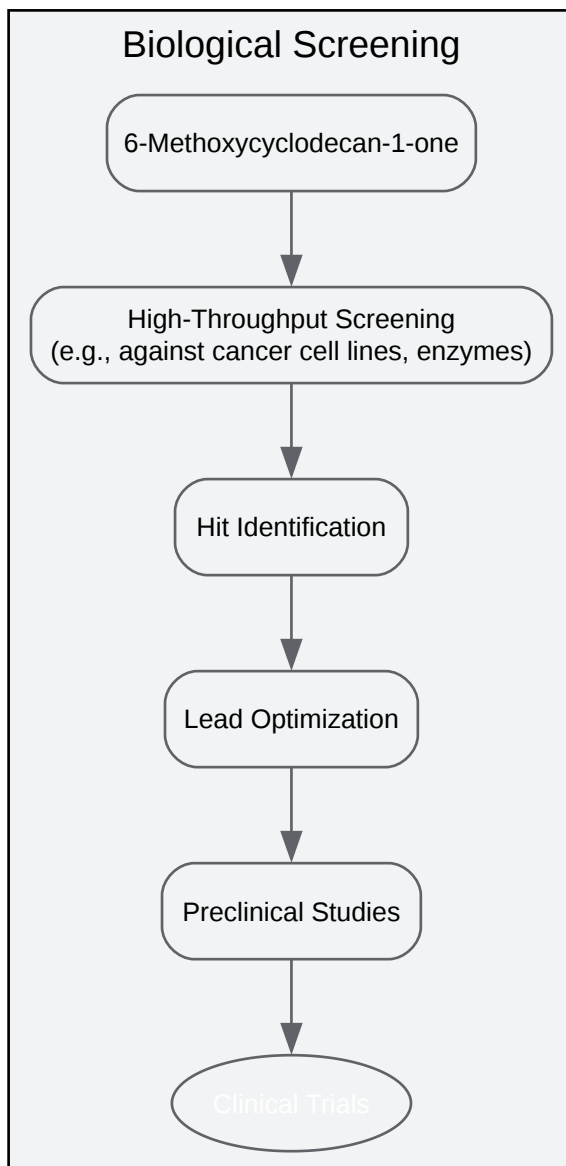
Generalized Synthesis and Purification Workflow



Structural Characterization Workflow



Hypothetical Biological Activity Investigation



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